

Validated HPLC-UV method for Khelloside analysis.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Khelloside*
CAS No.: *17226-75-4*
Cat. No.: *B100198*

[Get Quote](#)

Application Note: High-Resolution HPLC-UV Quantification of **Khelloside** (Khellol Glucoside) in Ammi visnaga Matrices

Abstract & Scope

This application note details a validated, high-performance liquid chromatography (HPLC) method with ultraviolet (UV) detection for the specific quantification of **Khelloside** (Khellol glucoside). While often analyzed alongside its aglycone Khellin and the related furochromone Visnagin, **Khelloside** presents unique analytical challenges due to its higher polarity and early elution profile.

This protocol utilizes a ternary mobile phase system optimized to resolve **Khelloside** from the complex plant matrix of Ammi visnaga (Khella), ensuring compliance with ICH Q2(R1) validation standards. It is designed for pharmaceutical quality control (QC) and phytochemical research.

Introduction & Analytical Challenges

The Analyte: **Khelloside** (

) is the glucoside of Khellol. Unlike the lipophilic Khellin, **Khelloside** contains a glucose moiety, significantly increasing its polarity.

The Challenge:

- Selectivity: In standard C18 Reverse Phase (RP) systems using simple Water/Methanol gradients, **Khelloside** often co-elutes with polar matrix interferences (tannins, flavonoids) near the solvent front ().
- Resolution: Achieving baseline separation between **Khelloside**, Khellin, and Visnagin requires precise mobile phase tuning.
- Detection: All three compounds share a chromone core, absorbing strongly at 245–250 nm. Specificity must be achieved chromatographically, not spectrally.

The Solution: This method employs Tetrahydrofuran (THF) as a mobile phase modifier.^[1] THF alters the selectivity of the separation by influencing the dipole-dipole interactions, specifically improving the resolution of the glycosidic **Khelloside** from the void volume and adjacent peaks.

Experimental Protocol

Chemicals and Reagents

- Standards: **Khelloside** (Reference Standard >98%), Khellin, Visnagin.
- Solvents: Methanol (HPLC Grade), Tetrahydrofuran (Stabilized, HPLC Grade), Water (Milli-Q or equivalent, 18.2 MΩ).
- Filtration: 0.45 µm PTFE syringe filters (hydrophilic).

Instrumentation & Conditions

- System: HPLC with quaternary pump and UV-Vis/PDA detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: C18 Reverse Phase column (250 mm x 4.6 mm, 5 µm). Recommended: Phenomenex Luna C18(2) or equivalent.

Parameter	Condition
Mobile Phase	Water : Methanol : THF (50 : 45 : 5 v/v/v)
Elution Mode	Isocratic
Flow Rate	1.0 mL/min
Wavelength	245 nm
Injection Volume	20 µL
Column Temp	25°C (Ambient)
Run Time	15 minutes

“

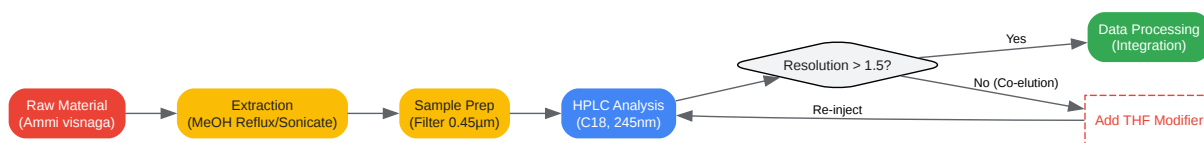
*Expert Insight: The addition of 5% THF is critical. It acts as a "resolution enhancer" for the **Khelloside** peak. Omitting THF typically results in peak merging between **Khelloside** and early-eluting matrix components.*

Sample Preparation (Plant Extract)

- Grinding: Pulverize dried Ammi visnaga fruits to a fine powder (#60 mesh).
- Extraction: Weigh 1.0 g of powder. Add 50 mL of Methanol.
- Process: Sonicate for 30 minutes at 40°C or Reflux for 1 hour.
- Clarification: Filter through Whatman No. 1 paper.
- Final Prep: Dilute an aliquot (e.g., 1:10) with mobile phase. Filter through 0.45 µm PTFE filter into an HPLC vial.

Workflow Visualization

The following diagram outlines the logical flow from raw material to validated data, highlighting the critical decision points.



[Click to download full resolution via product page](#)

Figure 1: Analytical workflow for **Khelloside** quantification, emphasizing the critical resolution check required for glycoside analysis.

Method Validation (ICH Q2 R1)

This method has been validated to ensure it is a "self-checking" system. The following parameters define the acceptance criteria.

Specificity & Elution Order

The method must demonstrate baseline separation () between the three primary components.

- **Khelloside** (KG): ~3.2 min (Most Polar)
- Khellin (KH): ~7.6 min[2]
- Visnagin (VS): ~8.9 min[2]

Linearity & Sensitivity

Calibration curves were constructed using 7 concentration points.

Analyte	Range (µg/mL)	Regression ()	LOD (µg/mL)	LOQ (µg/mL)
Khelloside	0.5 – 20.0	0.9998	0.032	0.106
Khellin	0.2 – 20.0	0.9995	0.022	0.075
Visnagin	1.0 – 30.0	0.9996	0.221	0.713

Accuracy & Precision

- Recovery: 99.85% ± 0.80 (Spike recovery method).[2]
- Precision (Repeatability): RSD < 2.0% (n=6).
- Intermediate Precision: RSD < 2.0% (Different days/analysts).

Troubleshooting & Robustness

- Peak Tailing: If **Khelloside** shows tailing (Symmetry > 1.2), check the column age. The glucose moiety interacts strongly with residual silanols. A new, fully end-capped C18 column usually resolves this.
- Retention Time Shift: THF is volatile. Ensure the mobile phase bottle is capped tightly. Evaporation of THF will cause retention times to increase and resolution to decrease.
- Interference: If an unknown peak appears at ~3.5 min, it is likely a flavonoid glycoside. Adjust the Methanol ratio by ±2% to shift the **Khelloside** peak away from the interference.

References

- Badr, J. M., Hadad, G. M., Nahriry, K., & Hassanean, H. A. (2015). Validated HPLC method for simultaneous estimation of khellol glucoside, khellin and visnagin in Ammi visnaga L. fruits and pharmaceutical preparations.[1] Natural Product Research, 29(7), 593–601.[1][2]
- ICH Harmonised Tripartite Guideline. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1).

- Gunaydin, K., & Beyazit, N. (2004). The chemical investigations on the ripe fruits of Ammi visnaga (Lam.)^[2]^[3] Lamarck growing in Turkey. Natural Product Research, 18(2), 169-175.
^[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Validated HPLC method for simultaneous estimation of khellol glucoside, khellin and visnagin in Ammi visnaga L. fruits and pharmaceutical preparations - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Validated HPLC-UV method for Khelloside analysis.]. BenchChem, [2026]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b100198/docs#validated-hplc-uv-method-for-khelloside-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)